

4-Methylcinnamic Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Methylcinnamic acid

Cat. No.: B7855434

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Introduction

4-Methylcinnamic acid, also known as p-methylcinnamic acid, is an organic compound belonging to the class of cinnamic acids.^[1] These compounds are characterized by a phenyl group attached to an acrylic acid moiety.^[1] Specifically, **4-Methylcinnamic acid** features a methyl group at the para-position (position 4) of the phenyl ring.^[1] It serves as a valuable building block in organic synthesis and has been investigated for its potential biological activities.^[1] This technical guide provides a comprehensive overview of the chemical properties, synthesis, biological significance, and safety protocols for **4-Methylcinnamic acid**, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

The fundamental chemical and physical properties of **4-Methylcinnamic acid** are crucial for its handling, characterization, and application in various experimental settings. These properties are summarized in the table below.

Property	Value	References
CAS Number	1866-39-3	[1][2][3][4]
Molecular Formula	C ₁₀ H ₁₀ O ₂	[1][2][4][5]
Molecular Weight	162.19 g/mol	[1][2][3][4]
IUPAC Name	(E)-3-(4-methylphenyl)prop-2-enoic acid	[1][4]
Synonyms	p-Methylcinnamic acid, trans-p-Methylcinnamic acid, (E)-3-(p-Tolyl)acrylic acid	[1]
Appearance	White to light yellow or pale cream crystalline powder	[1][4][6]
Melting Point	196-202 °C	[1][4][6][7]
Solubility	Soluble in DMSO	[1][8]
SMILES	<chem>Cc1ccc(cc1)\C=C\C(O)=O</chem>	[1][4][7]
InChI	1S/C10H10O2/c1-8-2-4-9(5-3-8)6-7-10(11)12/h2-7H,1H3,(H,11,12)/b7-6+	[6][7]

Synthesis of 4-Methylcinnamic Acid

A common and efficient method for the synthesis of **4-Methylcinnamic acid** is the Knoevenagel condensation.[1] This reaction involves the base-catalyzed condensation of an aldehyde or ketone with a compound containing an active methylene group, followed by decarboxylation.

Experimental Protocol: Knoevenagel Condensation

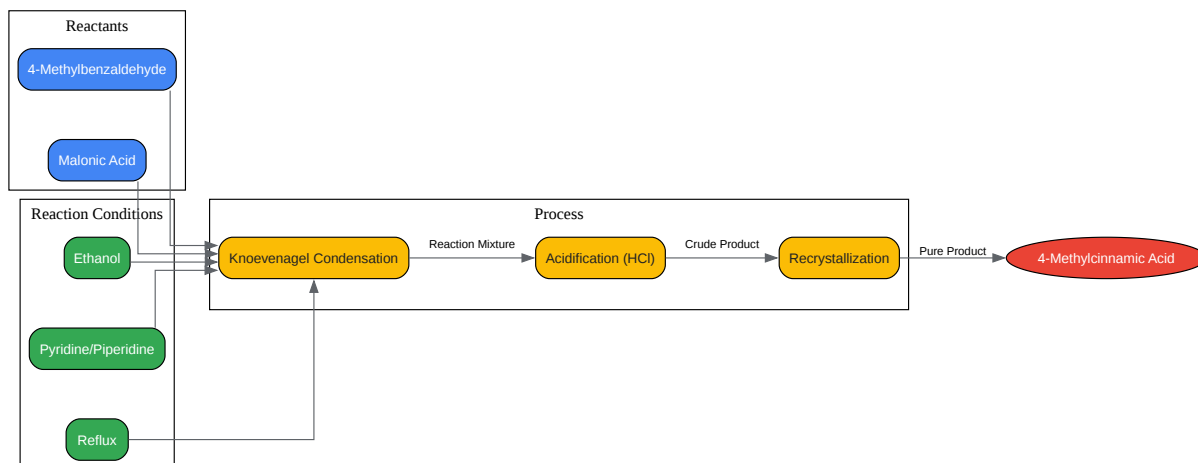
This protocol describes the synthesis of **4-Methylcinnamic acid** from 4-methylbenzaldehyde and malonic acid.[1]

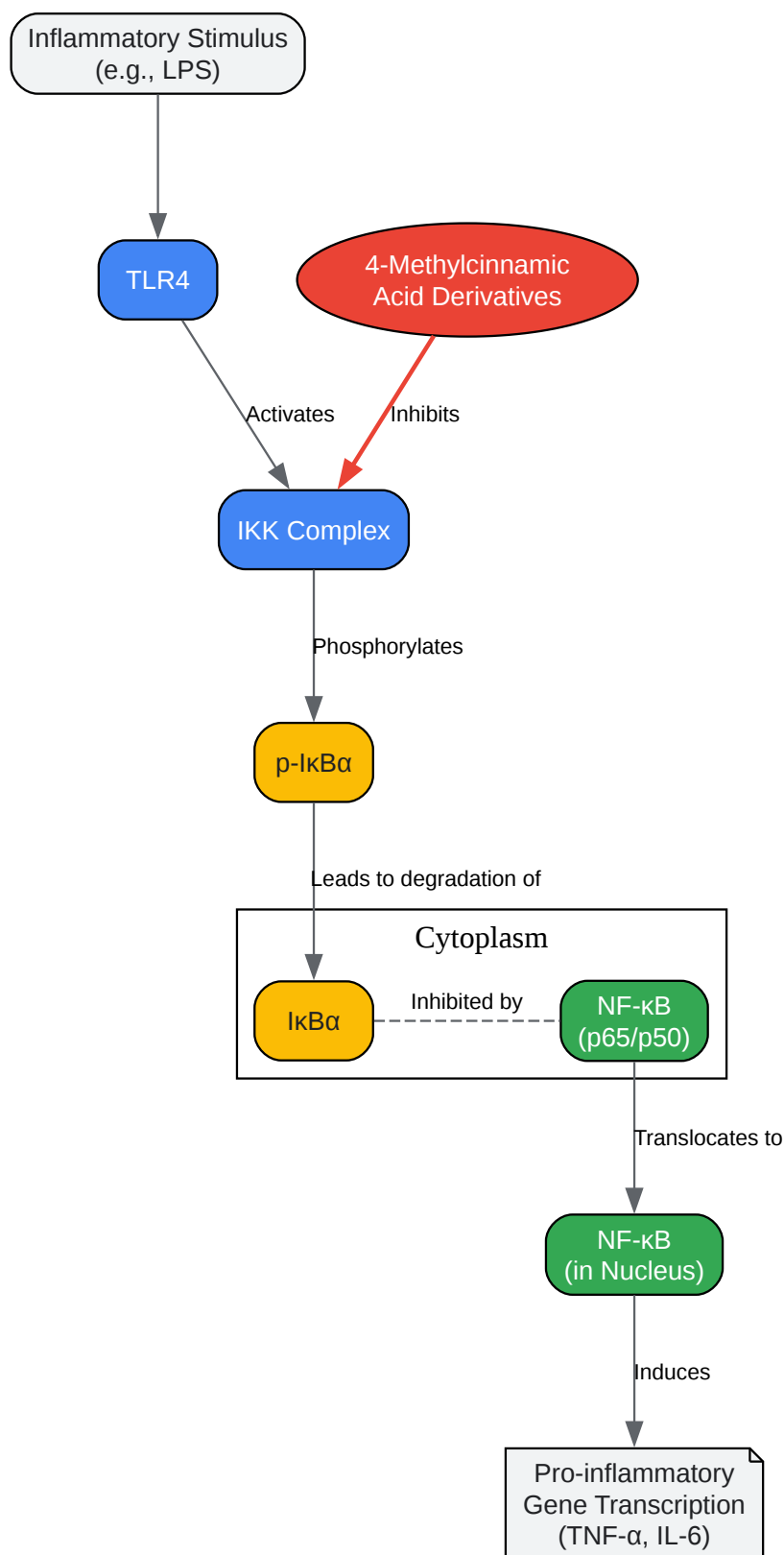
Materials:

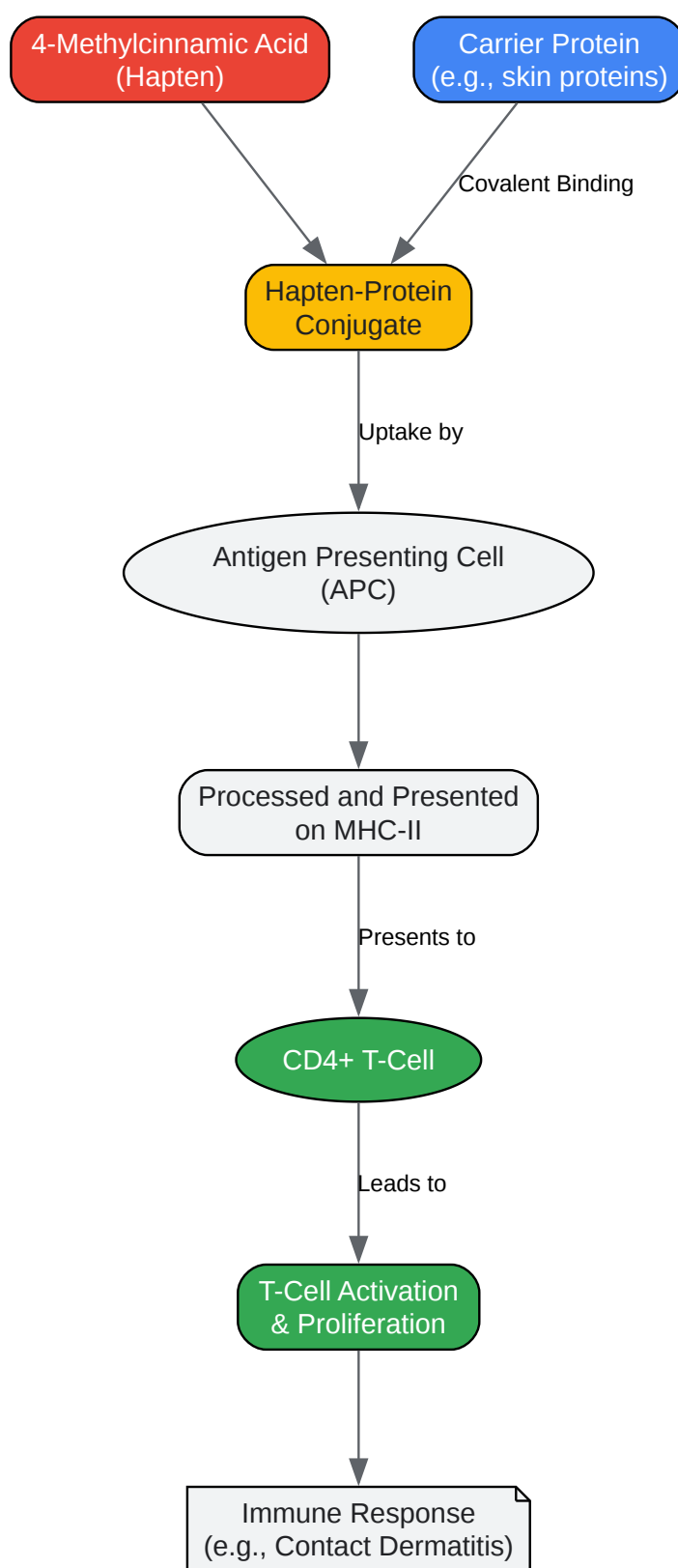
- 4-Methylbenzaldehyde
- Malonic acid
- Pyridine
- Piperidine (catalyst)
- Ethanol
- Hydrochloric acid (HCl)

Procedure:

- In a round-bottom flask, dissolve 4-methylbenzaldehyde and malonic acid in ethanol.
- Add a catalytic amount of piperidine and a small amount of pyridine to the solution.
- Heat the reaction mixture to reflux for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Acidify the mixture with dilute hydrochloric acid to precipitate the crude product.
- Filter the precipitate, wash with cold water, and dry.
- Recrystallize the crude product from a suitable solvent, such as ethanol, to obtain pure **4-Methylcinnamic acid**.







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